

Technical Support Center: Magnesium Doping in GaN MOCVD

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Compound of Interest

Compound Name: Gallium;magnesium

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This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the improvement of magnesium (Mg) doping efficiency in Gallium Nitride (GaN) grown by Metal-Organic Chemical Vapor Deposition (MOCVD).

Frequently Asked Questions (FAQs)

Q1: What are the primary challenges in achieving efficient p-type Mg doping in GaN?

A1: Achieving high hole concentrations in Mg-doped GaN (p-GaN) is challenging due to several factors:

- **High Activation Energy:** Magnesium is a relatively deep acceptor in GaN, with an activation energy of about 160-200 meV.^{[1][2][3]} This means that at room temperature, only a small fraction (typically ~1%) of the incorporated Mg atoms are ionized to produce free holes.^{[2][4][5]}
- **Hydrogen Passivation:** During MOCVD growth, hydrogen from precursors like ammonia (NH₃) and carrier gases (H₂) readily incorporates into the GaN lattice, forming neutral Mg-H

complexes.[5][6][7][8] This passivates the Mg acceptors, rendering them electrically inactive in the as-grown material.[7][8]

- **Self-Compensation:** At high Mg doping concentrations (typically above $2\text{-}3 \times 10^{19} \text{ cm}^{-3}$), the hole concentration begins to decrease.[5] This is attributed to self-compensation, where the material counteracts the doping by forming native defects like nitrogen vacancies (V_n), which act as donors.[1][5] High Mg concentrations can also lead to the formation of pyramidal extended defects and inversion domains.[1]
- **Low Solubility:** The solubility of Mg in GaN is limited, and exceeding this limit can lead to Mg precipitation and degradation of the crystal quality.[1][2]

Q2: What is hydrogen passivation and how does it affect Mg acceptors?

A2: Hydrogen passivation is a critical issue in GaN MOCVD. Atomic hydrogen, abundant in the growth environment, bonds with the substitutional Mg acceptors (Mg on a Ga site, or Mg–Ga).[6][7] This forms a neutral Mg–H complex, which prevents the Mg atom from accepting an electron and creating a free hole in the valence band.[7] The result is a highly resistive as-grown GaN:Mg film.[7] To achieve p-type conductivity, a post-growth treatment is necessary to break these Mg–H bonds and drive the hydrogen out of the film.[6][7] Interestingly, while hydrogen passivates Mg acceptors, it can also passivate donor-like defects, such as carbon impurities, which can have a beneficial effect by reducing compensation.[6][7][9]

Q3: Why is post-growth annealing necessary for MOCVD-grown p-GaN?

A3: Post-growth annealing is a crucial step to "activate" the Mg acceptors. The thermal energy provided during annealing dissociates the charge-neutral Mg–H complexes that form during MOCVD growth.[6][7] Once the Mg–H bond is broken, the hydrogen can diffuse out of the GaN layer, leaving the Mg acceptor electrically active and capable of generating free holes.[7] This activation can be achieved by thermal annealing in an N_2 or N_2/O_2 ambient at temperatures typically above 700°C .[6][7]

Q4: What is the role of the substrate in Mg doping efficiency?

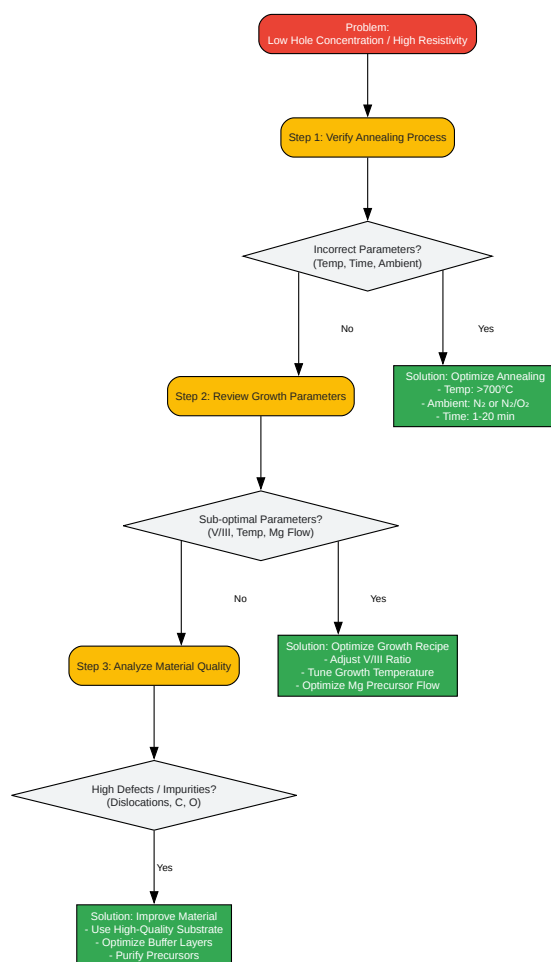
A4: The substrate quality significantly impacts Mg doping efficiency. Growing p-GaN on high-quality, low-dislocation-density substrates, such as free-standing GaN substrates, can markedly enhance doping efficiency.^[10] This is because threading dislocations can act as compensation centers or non-radiative recombination centers.^[10] By reducing the dislocation density, the suppression of Mg-related self-compensation centers is achieved, leading to a drastically increased hole concentration for the same Mg flow rate compared to growth on sapphire.^[10]

Troubleshooting Guide

Problem: Low hole concentration or high resistivity after growth and annealing.

This is a common issue that can stem from several stages of the MOCVD and post-processing workflow.

Logical Workflow for Troubleshooting Low p-Type Conductivity



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Caption: A troubleshooting workflow for low p-type conductivity in GaN:Mg.

Possible Cause 1: Ineffective Post-Growth Annealing

Your as-grown GaN:Mg is highly resistive due to hydrogen passivation.^{[7][8]} The annealing process may not be effectively breaking the Mg-H bonds.

Recommended Solutions:

- **Verify Annealing Temperature:** Ensure the annealing temperature is high enough to dissociate Mg-H complexes, typically >700 °C.^{[6][7]} Some processes use temperatures in the 900-1150 °C range, but this can risk thermal degradation.^[11]
- **Optimize Annealing Ambient:** Annealing in a pure N₂ ambient is common.^[6] However, introducing a small amount of O₂ into the annealing ambient (e.g., N₂/O₂ mixture) can

enhance the out-diffusion of hydrogen and improve the formation of ohmic contacts.[7][12]
[13] Be cautious, as too much oxygen or too high a temperature can lead to oxygen in-diffusion, which acts as a donor and compensates the p-type doping.[13]

- Check Annealing Time: The duration should be sufficient for hydrogen out-diffusion. Typical times range from a few minutes to over 20 minutes.

Possible Cause 2: Sub-optimal MOCVD Growth Parameters

The incorporation of Mg and the formation of compensating defects are highly sensitive to growth conditions.

Recommended Solutions:

- Adjust V/III Ratio: The ratio of the group V (ammonia) to group III (e.g., TMGa) precursors affects impurity incorporation and surface morphology. This parameter must be optimized for your specific reactor.[8]
- Tune Growth Temperature: The growth temperature (typically around 1000 °C) influences Mg incorporation, crystal quality, and the incorporation of impurities like carbon.[10]
- Optimize Mg Precursor Flow: Increasing the flow of the Mg precursor [e.g., Bis(cyclopentadienyl)magnesium, Cp_2Mg] will increase the Mg concentration, but only up to a point. Exceeding the optimal flow can lead to severe self-compensation and even a decrease in hole concentration.[5]

Possible Cause 3: High Defect or Impurity Concentration

Compensating defects can neutralize the effect of Mg acceptors.

Recommended Solutions:

- Improve Substrate Quality: As mentioned in the FAQ, using a substrate with a lower threading dislocation density can dramatically boost doping efficiency by reducing self-compensation.[10]
- Manage Carbon Impurities: Carbon can act as a donor-type compensation center in p-GaN. [6] While hydrogen can passivate some carbon impurities, it is best to minimize carbon

incorporation by optimizing growth conditions.[\[6\]](#)[\[9\]](#)

- Consider Growth Environment: A high hydrogen (H₂) partial pressure during MOCVD growth can, perhaps counter-intuitively, sometimes result in higher as-grown hole concentrations by suppressing the formation of compensating nitrogen vacancies.[\[14\]](#)

Data and Protocols

Data Tables

Table 1: Typical MOCVD Growth Parameters for p-GaN Layers

Parameter	Typical Value/Range	Precursors	Notes
Growth Temperature	950 - 1050 °C	Ga: TMGa, TEGa	Higher temperatures can affect Mg incorporation. [5] [10] [13]
Reactor Pressure	200 - 300 mbar	N: NH ₃	Pressure influences gas-phase reactions and boundary layer thickness. [5] [13]
V/III Ratio	1500 - 7000	Mg: Cp ₂ Mg, MeCp ₂ Mg	A critical parameter affecting impurity levels and crystal quality. [2] [13] [15]
Carrier Gas	H ₂ , N ₂ , or mixed	H ₂ can passivate Mg but also suppress nitrogen vacancies. [10] [16]	
Mg Precursor Flow	70 - 200 sccm	Highly dependent on reactor geometry and desired doping level. [10]	

Table 2: Example of Post-Growth Annealing Conditions and Effects

Annealing Ambient	Temperature (°C)	Duration (s)	Effect on p-GaN	Reference
N ₂	> 700	60 - 1200	Dissociates Mg-H complexes, activating p-type conductivity.	[6][7]
N ₂ /O ₂ (e.g., 10:1)	400 - 600	60 - 90	Can enhance H out-diffusion and improve ohmic contacts.	[12][13]
N ₂	1050	N/A	Can create porous structures due to GaN decomposition at defects.	[11]

Experimental Protocols

Protocol: Standard Thermal Annealing for Mg Acceptor Activation

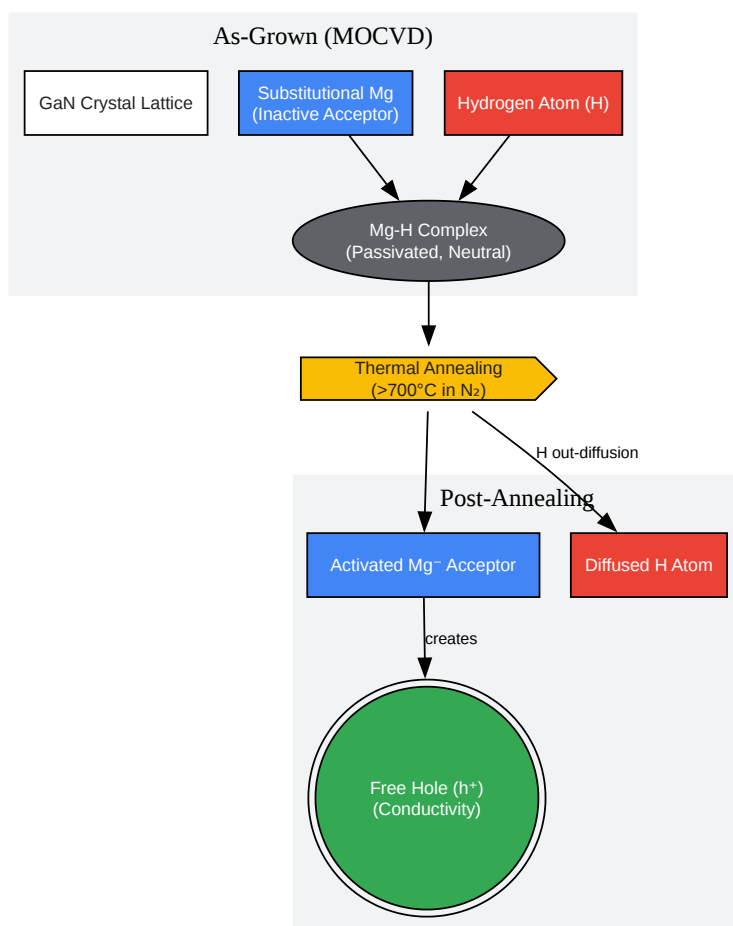
This protocol describes a general procedure for activating Mg-doped GaN samples grown by MOCVD.

- Sample Preparation:
 - Clean the surface of the as-grown GaN:Mg sample using a standard solvent clean (e.g., acetone, isopropanol, deionized water) to remove organic residues.
 - Dry the sample thoroughly with a nitrogen gun.
- Loading into Annealing System:
 - Load the sample into a Rapid Thermal Annealing (RTA) system or a tube furnace.

- Ensure the chamber is clean to prevent contamination.
- Chamber Purge:
 - Purge the chamber with high-purity nitrogen (N_2) gas for several minutes to create an inert atmosphere and remove residual oxygen and moisture.
- Annealing Cycle:
 - Ramp-up: Increase the temperature to the target setpoint (e.g., 800 °C) at a controlled rate.
 - Soak: Hold the sample at the target temperature for the desired duration (e.g., 5-20 minutes). The atmosphere during this step is critical (e.g., pure N_2 or an N_2/O_2 mixture).
 - Cool-down: Allow the sample to cool down to room temperature naturally or at a controlled rate under the same inert atmosphere.
- Characterization:
 - After annealing, characterize the electrical properties of the p-GaN layer using Hall effect measurements to determine hole concentration, mobility, and resistivity.

Visualizations

Diagram of the Mg Activation Process in GaN



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Caption: The process of Mg acceptor activation in GaN via thermal annealing.

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